

# What is 1-(2-Chloroethoxy)-4-methoxybenzene

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## Compound of Interest

|                |                                     |
|----------------|-------------------------------------|
| Compound Name: | 1-(2-Chloroethoxy)-4-methoxybenzene |
| CAS No.:       | 3383-74-2                           |
| Cat. No.:      | B1278227                            |

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An In-Depth Technical Guide to **1-(2-Chloroethoxy)-4-methoxybenzene**: Properties, Synthesis, and Applications in Advanced Research

## Abstract

This technical guide provides a comprehensive overview of **1-(2-Chloroethoxy)-4-methoxybenzene** (CAS No: 3383-74-2), a bifunctional organic compound of significant interest in synthetic chemistry. The document details its physicochemical properties, outlines a robust laboratory-scale synthesis protocol with an emphasis on the underlying chemical principles, and explores its key applications as a versatile intermediate. For researchers and drug development professionals, this guide serves as a practical resource, covering its utility in nucleophilic substitution reactions, polymer chemistry, and the construction of complex molecular scaffolds. Detailed analytical characterization techniques and essential safety protocols are also presented to ensure proficient and safe handling.

## Introduction and Significance

**1-(2-Chloroethoxy)-4-methoxybenzene** is an aromatic ether that features two key reactive functionalities: a chloroethoxy group and a methoxy-substituted benzene ring.<sup>[1]</sup> Its chemical

structure, possessing a nucleophilic aromatic system and an electrophilic alkyl chloride, makes it a highly valuable and versatile building block in organic synthesis. The terminal chlorine atom serves as a competent leaving group for various nucleophilic substitution reactions, while the electron-rich aromatic ring can participate in electrophilic aromatic substitution.

This unique combination of features allows **1-(2-Chloroethoxy)-4-methoxybenzene** to serve as a precursor in a wide array of applications, from the synthesis of active pharmaceutical ingredients (APIs) and agrochemicals to the development of advanced materials such as temperature-responsive polymers and components for organic light-emitting diodes (OLEDs). [1] Understanding its properties, synthesis, and reactivity is therefore crucial for scientists leveraging this intermediate for the design and construction of novel functional molecules.

## Physicochemical and Spectroscopic Properties

The physical and chemical properties of **1-(2-Chloroethoxy)-4-methoxybenzene** are fundamental to its handling, reaction setup, and purification. These properties are summarized in the table below.

Table 1: Physicochemical Properties of **1-(2-Chloroethoxy)-4-methoxybenzene**

| Property          | Value  | Reference(s) |
|-------------------|--|--------------|
| CAS Number        | 3383-74-2  | [1][2]       |
| Molecular Formula | C <sub>9</sub> H <sub>11</sub> ClO <sub>2</sub>                          | [1][2]       |
| Molecular Weight  | 186.63 g/mol   | [1][2]       |
| IUPAC Name        | 1-(2-chloroethoxy)-4-methoxybenzene                                      | [1]          |
| Synonyms          | 2-Chloroethyl 4-methoxyphenyl ether, 2-(4-Methoxyphenoxy)ethyl chloride  | [2]          |
| Appearance        | Colorless to yellow liquid   | [1]          |
| Density           | Approx. 1.13 g/cm <sup>3</sup>   | [1][2]       |
| Boiling Point     | 125-128 °C @ 13.0 mbar;<br>272.7 °C @ 760 mmHg                           | [1][2]       |
| Flash Point       | 107.6 °C   | [2]          |
| Solubility        | Soluble in methanol, dichloromethane; Limited in water (130 mg/L @ 20°C) | [1]          |
| Refractive Index  | 1.506  | [2]          |

Spectroscopic data is critical for the verification of the compound's identity and purity post-synthesis. Below are the expected spectral characteristics.

Table 2: Predicted Spectroscopic Data for Structural Confirmation

| Technique                               | Expected Characteristics   |
|---|--|
| $^1\text{H}$ NMR ( $\text{CDCl}_3$ )    | $\delta \approx 6.8\text{-}6.9$ (m, 4H, Ar-H), 4.1-4.2 (t, 2H, -O-CH <sub>2</sub> -), 3.8-3.9 (t, 2H, -CH <sub>2</sub> -Cl), 3.7-3.8 (s, 3H, -OCH <sub>3</sub> )   |
| $^{13}\text{C}$ NMR ( $\text{CDCl}_3$ ) | $\delta \approx 154$ (Ar-C-O), 151 (Ar-C-OCH <sub>3</sub> ), 115 (Ar-CH), 114 (Ar-CH), 68 (-O-CH <sub>2</sub> -), 55 (-OCH <sub>3</sub> ), 41 (-CH <sub>2</sub> -Cl)   |
| IR (Infrared)                           | $\nu \approx 2850\text{-}3000\text{ cm}^{-1}$ (C-H stretch), 1500-1600 $\text{cm}^{-1}$ (C=C aromatic stretch), 1240 $\text{cm}^{-1}$ (Asymmetric C-O-C stretch), 1030 $\text{cm}^{-1}$ (Symmetric C-O-C stretch), 650-750 $\text{cm}^{-1}$ (C-Cl stretch) |
| Mass Spec (MS)                          | [M] <sup>+</sup> at m/z 186.04, with a characteristic [M+2] <sup>+</sup> isotope peak at m/z 188.04 (approx. 1/3 intensity) due to $^{37}\text{Cl}$ .  |

## Synthesis and Purification: A Validated Protocol

The most common and efficient method for synthesizing **1-(2-Chloroethoxy)-4-methoxybenzene** is via a Williamson ether synthesis. This reaction involves the deprotonation of a phenol followed by an S<sub>N</sub>2 reaction with an alkyl halide.

### Causality Behind Experimental Choices

- **Reactants:** 4-methoxyphenol is chosen for its electron-rich aromatic ring and available hydroxyl group. 1-bromo-2-chloroethane is a superior alkylating agent compared to 1,2-dichloroethane because bromide is a better leaving group than chloride, ensuring the initial reaction occurs preferentially at the bromo-substituted carbon.
- **Base:** Potassium carbonate ( $\text{K}_2\text{CO}_3$ ) is a mild and cost-effective base, suitable for deprotonating the phenol without causing unwanted side reactions.
- **Solvent:** Acetone is an excellent polar aprotic solvent for this S<sub>N</sub>2 reaction. It readily dissolves the reactants and the intermediate phenoxide salt while not interfering with the nucleophilic

attack.

- Monitoring: Thin Layer Chromatography (TLC) is essential for tracking the consumption of the 4-methoxyphenol starting material, providing a reliable indicator of reaction completion and preventing unnecessary heating or extended reaction times.

Caption: Williamson ether synthesis of **1-(2-Chloroethoxy)-4-methoxybenzene**.

## Step-by-Step Experimental Protocol

- Reagents & Setup:
  - To a 500 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 4-methoxyphenol (12.4 g, 0.1 mol), potassium carbonate (20.7 g, 0.15 mol, anhydrous), and 200 mL of acetone.
- Reaction Initiation:
  - Stir the suspension vigorously. Add 1-bromo-2-chloroethane (17.2 g, 0.12 mol) to the mixture.
- Reaction Execution:
  - Heat the mixture to reflux (approx. 56 °C) and maintain for 8-12 hours. The reaction progress should be monitored every 2 hours using TLC (e.g., mobile phase 4:1 Hexane:Ethyl Acetate), observing the disappearance of the 4-methoxyphenol spot.
- Work-up and Extraction:
  - After the reaction is complete (as indicated by TLC), cool the mixture to room temperature.
  - Filter the solid potassium salts and wash the filter cake with a small amount of acetone.
  - Evaporate the acetone from the filtrate under reduced pressure using a rotary evaporator.
  - Dissolve the resulting residue in 150 mL of dichloromethane and transfer to a separatory funnel.

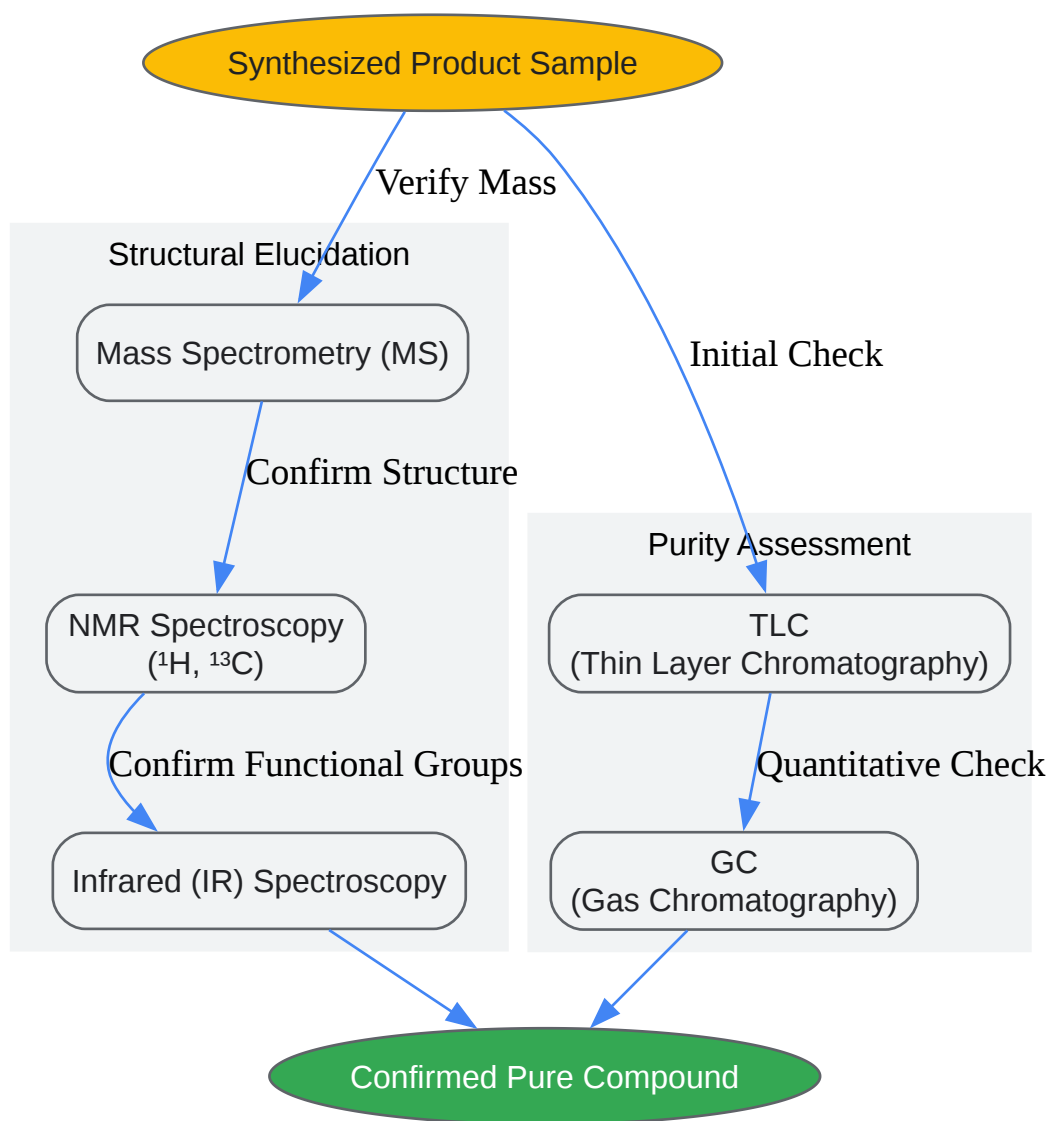
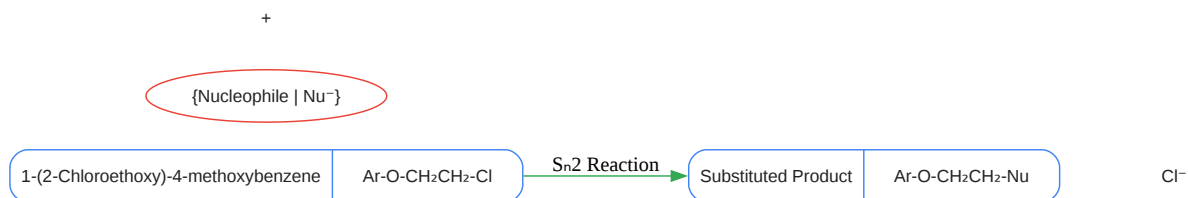
- Wash the organic layer sequentially with 1M NaOH solution (2 x 50 mL) to remove any unreacted phenol, and then with brine (1 x 50 mL).
- Purification:
  - Dry the organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate in vacuo to yield the crude product.
  - For high purity, the crude liquid can be purified by vacuum distillation (125-128 °C at 13.0 mbar) or by column chromatography on silica gel using a hexane/ethyl acetate gradient.[1]

## Key Chemical Reactions and Applications

The utility of **1-(2-Chloroethoxy)-4-methoxybenzene** stems from its ability to undergo a variety of chemical transformations.

### Nucleophilic Substitution

The terminal chlorine atom is susceptible to substitution by a wide range of nucleophiles (e.g., amines, azides, thiols, cyanides), making this compound an excellent starting point for introducing a 2-(4-methoxyphenoxy)ethyl moiety into a target molecule. This is a common strategy in drug discovery for linking different pharmacophores or modifying solubility and pharmacokinetic properties.[1]



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Caption: Standard workflow for analytical characterization.

- Gas Chromatography/Mass Spectrometry (GC/MS): This is the ideal first step to assess purity and confirm the molecular weight. A single sharp peak in the chromatogram indicates high purity. The mass spectrum should show the molecular ion peak and the characteristic chlorine isotope pattern. [3][4]\* NMR Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are indispensable for unambiguous structural confirmation. The spectra should match the predicted chemical shifts, integrations, and coupling patterns outlined in Table 2.
- Infrared (IR) Spectroscopy: IR analysis confirms the presence of key functional groups, such as the C-O ether bonds, the aromatic ring, and the C-Cl bond, providing further structural validation.

## Safety, Handling, and Storage

Proper handling of **1-(2-Chloroethoxy)-4-methoxybenzene** is essential to ensure laboratory safety. While a comprehensive Safety Data Sheet (SDS) is not available from a single authoritative source, the following guidelines are based on the properties of similar chlorinated aromatic compounds.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.
- Handling: All manipulations should be performed inside a certified chemical fume hood to avoid inhalation of vapors. Avoid contact with skin and eyes. [5]\* First-Aid Measures:
  - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. [5] \*
  - Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and copious amounts of water. [5][6] \*
  - Eye Contact: Flush eyes with water for at least 15 minutes, holding eyelids open. Seek immediate medical attention. [5][6] \*
  - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention. [5]\*
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from strong oxidizing agents and bases.

## Conclusion

**1-(2-Chloroethoxy)-4-methoxybenzene** is a chemical intermediate of considerable value due to its dual reactivity. Its straightforward synthesis via Williamson etherification, combined with the versatility of its chloroethoxy group for nucleophilic substitution, makes it an accessible and

powerful tool for synthetic chemists. Its demonstrated applications in creating advanced polymers and complex heterocyclic systems underscore its importance in both materials science and drug discovery. Adherence to the detailed synthetic, analytical, and safety protocols outlined in this guide will enable researchers to effectively and safely utilize this compound in their advanced research endeavors.

## References

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## Sources

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